

Technical Application Note: Basic Red 51 for Mitochondrial Staining

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Compound of Interest

Compound Name: Basic Red 51

CAS No.: 77061-58-6

Cat. No.: B1206981

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Executive Summary

Basic Red 51 (BR51) is a cationic azo dye traditionally utilized in the textile and cosmetic industries.[1] However, its lipophilic cationic structure (imidazolium core) allows it to function as a potentiometric mitochondrial probe in cultured cells. Like Rhodamine 123 and JC-1, BR51 accumulates in the mitochondrial matrix driven by the mitochondrial membrane potential ().

Critical Application Warning: Unlike purpose-built mitochondrial stains (e.g., MitoTracker™), **Basic Red 51** exhibits significant cytotoxicity at micromolar concentrations (EC50

13 µg/mL in keratinocytes).[2] This protocol provides a strictly optimized low-concentration method to utilize BR51 for live-cell imaging while minimizing apoptotic induction.[2]

Technical Specifications & Mechanism

Physicochemical Properties

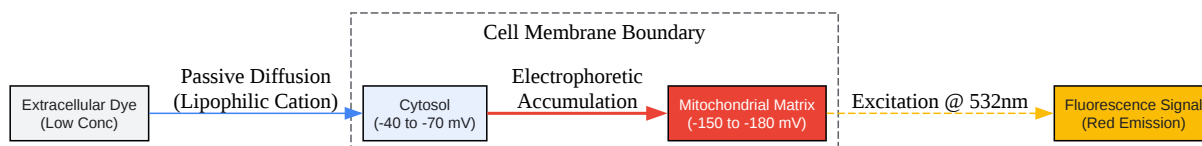
Property	Specification
Chemical Name	2-[[4-(dimethylamino)phenyl]azo]-1,3-dimethyl-1H-imidazolium chloride
CAS Number	12270-25-6
Molecular Weight	279.77 g/mol
Class	Cationic Azo Dye / Imidazolium Salt
Solubility	Soluble in Water, Ethanol, Methanol
Excitation Max ()	520 – 540 nm (Green excitation)
Emission Max ()	570 – 610 nm (Red/Orange emission)
Staining Mechanism	Nernstian accumulation (Membrane Potential Dependent)

Mechanism of Action

Basic Red 51 acts as a delocalized lipophilic cation (DLC). The positive charge on the imidazolium ring allows the molecule to permeate the plasma membrane and accumulate within the negatively charged mitochondrial matrix according to the Nernst equation.

Nernstian Accumulation Logic:

Every 60 mV of potential increases dye concentration 10-fold.[2]



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Figure 1: Mechanism of **Basic Red 51** accumulation.[2] The dye moves down the electrochemical gradient, concentrating 1000-10,000x in the mitochondrial matrix relative to the cytosol.

Safety & Toxicity Profile (Crucial)

Before proceeding, researchers must acknowledge the toxicity profile of BR51 compared to standard probes.

Feature	Basic Red 51	MitoTracker Red CMXRos
Primary Use	Textile/Hair Dye, Toxicity Research	Live/Fixed Cell Imaging
Cytotoxicity (EC50)	High (~46 μ M / 13 μ g/mL)	Low (> 100 μ M)
Apoptosis Induction	Induces ROS & Caspase-3 activation	Minimal at working conc.[2][3]
Fixability	Poor (Leakage occurs)	Good (Aldehyde fixable)

Safety Directive: Do not exceed 1 μ M concentration for live-cell imaging. Higher concentrations will induce mitochondrial swelling, depolarization, and cell death within 1-2 hours.[2]

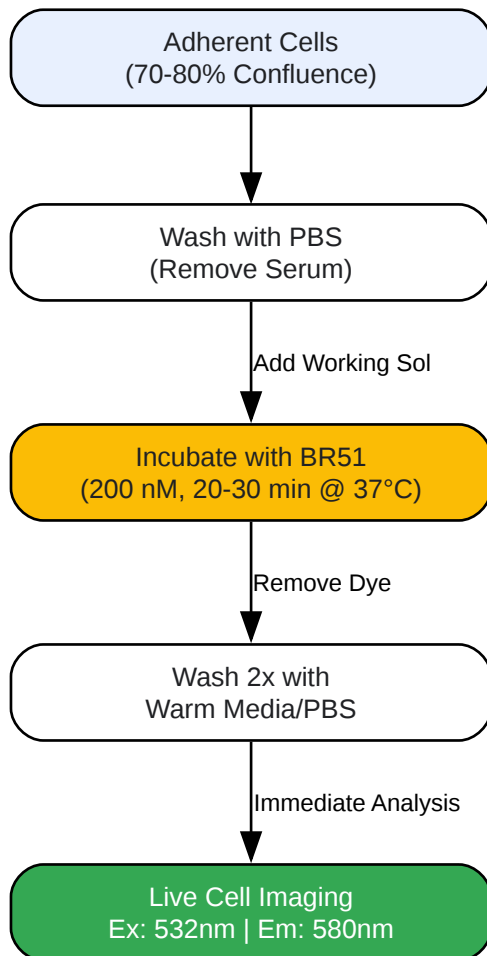
Optimized Staining Protocol (Live Cells)

Reagent Preparation

- Stock Solution (10 mM): Dissolve 2.8 mg of **Basic Red 51** powder in 1.0 mL of DMSO or Ethanol. Vortex until fully dissolved.
 - Storage: Store at -20°C, protected from light.[2] Stable for 6 months.
- Intermediate Solution (100 μ M): Dilute 10 μ L of Stock into 990 μ L of sterile water or PBS.
- Working Solution (200 nM - 500 nM): Dilute the Intermediate Solution into pre-warmed culture medium (phenol red-free preferred).

- Example: Add 2 μL of 100 μM Intermediate to 1 mL medium = 200 nM.

Staining Workflow



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Figure 2: Step-by-step workflow for live-cell staining with **Basic Red 51**.^{[2][4]}

Detailed Steps

- Cell Preparation: Grow cells (e.g., HeLa, fibroblasts) on sterile glass coverslips or imaging dishes to 70% confluence.
- Wash: Aspirate growth medium and gently wash cells once with pre-warmed PBS to remove serum proteins (which may bind the cationic dye).
- Incubation: Add the 200 nM **Basic Red 51** Working Solution to the cells.

- Incubate for 20 to 30 minutes at 37°C / 5% CO₂.
- Note: Do not exceed 30 minutes to minimize toxic effects.
- Wash: Remove the staining solution.[5] Wash gently twice with pre-warmed Live Cell Imaging Solution (LCIS) or phenol red-free media.[2]
- Imaging: Maintain cells at 37°C during imaging.
 - Microscope: Confocal or Epifluorescence.
 - Filter Set: TRITC or Cy3 (Ex: 530-550 nm / Em: 570-620 nm).[2]
 - Laser: 532 nm or 514 nm lines are optimal.

Troubleshooting & Validation

Issue	Probable Cause	Corrective Action
Rapid Signal Loss	Photobleaching or Depolarization	BR51 is not photostable.[2][3] Use lower laser power (1-2%). [2] Limit exposure time.
Mitochondrial Swelling	Dye Toxicity (Concentration too high)	Reduce concentration to 100 nM.[3] Reduce incubation to 15 min.
Nuclear Staining	Membrane Potential Loss	If mitochondria are depolarized (dead cells), the dye may leak and stain the nucleus/nucleolus non-specifically.[3]
Precipitation	High Concentration in Aqueous Buffer	Ensure intermediate dilution step. Do not add 10 mM stock directly to media.

References

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